spectroscopic data for C3BrF7

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Compound of Interest

Compound Name:	*Heptafluoropropyl bromide*
CAS No.:	*422-85-5*
Cat. No.:	*B1362541*

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2-Bromo-1,1,1,2,3,3,3-heptafluoropropane (C_3BrF_7)

Introduction

2-Bromo-1,1,1,2,3,3,3-heptafluoropropane (C_3BrF_7), also known as 2-bromoheptafluoropropane, is a halogenated propane derivative with the CAS number 422-77-5.[1][2][3] Its structure, featuring a central carbon atom bonded to a bromine atom, a fluorine atom, and two trifluoromethyl (CF_3) groups, imparts unique chemical and physical properties. These characteristics make it a compound of interest in various fields, including its use as a refrigerant, a cleaning agent, and as a key intermediate in the synthesis of specialized agrochemicals like the insecticide Broflanilide.[3][4]

A thorough understanding of its molecular structure and purity is paramount for its application in research and development. Spectroscopic analysis provides the definitive, non-destructive means to elucidate and confirm the molecular structure, identify impurities, and quantify the compound. This guide offers a comprehensive overview of the principal spectroscopic techniques used to characterize C_3BrF_7, providing both theoretical grounding and practical, field-proven insights for researchers and drug development professionals. We will delve into Nuclear Magnetic Resonance (NMR) Spectroscopy, Vibrational Spectroscopy (Infrared and

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Raman), and Mass Spectrometry (MS), outlining the expected data and the rationale behind the experimental approaches.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Nuclear Environment

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organofluorine compounds. The presence of multiple NMR-active nuclei (^{19}F, ^{13}C, ^{79}Br, ^{81}Br) in C_3BrF_7 provides a wealth of complementary information.

Fluorine-19 (^{19}F) NMR Spectroscopy

Expertise & Experience: The ^{19}F nucleus is ideal for NMR analysis due to its 100% natural abundance, high gyromagnetic ratio (resulting in high sensitivity, ~83% that of ^{1}H), and a very wide chemical shift range, which minimizes signal overlap.[5][6][7] For C_3BrF_7, ^{19}F NMR is the primary method for unambiguous structural confirmation.

Experimental Protocol:

- Sample Preparation: Dissolve ~5-10 mg of C_3BrF_7 in a suitable deuterated solvent (e.g., 0.5 mL of $CDCl_3$). The choice of a deuterated solvent is crucial to avoid strong solvent signals in proton NMR, though less critical for ^{19}F NMR, it is standard practice.[8][9]
- Internal Standard: Add a small amount of an appropriate reference standard, typically trichlorofluoromethane ($CFCl_3$), which is defined as 0 ppm.[6]
- Instrument Setup: Acquire the spectrum on a high-field NMR spectrometer (e.g., 400 MHz or higher). Key parameters include setting the correct spectral width to cover the expected chemical shift range and ensuring a sufficient relaxation delay for quantitative analysis.[7]
- Decoupling: For a standard ^{19}F spectrum, proton decoupling is often applied to simplify the spectrum by removing ^{1}H-^{19}F couplings, although C_3BrF_7 has no protons. Carbon decoupling can also be used if needed.[7]

Data Interpretation: The structure of 2-bromoheptafluoropropane, $(CF_3)_2C(Br)F$, contains two distinct fluorine environments:

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- F_a: The six fluorine atoms of the two equivalent trifluoromethyl (CF_3) groups.
- F_x: The single fluorine atom on the central carbon (the C-F methine equivalent).

This leads to a predictable splitting pattern due to spin-spin coupling between the F_a and F_x nuclei.

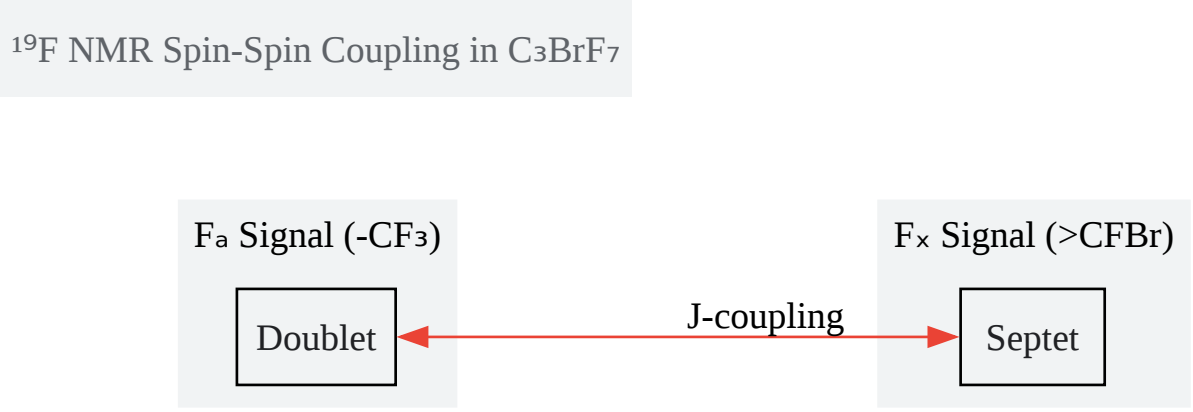
- The F_a signal will be split into a doublet by the single F_x nucleus.
- The F_x signal will be split into a septet by the six equivalent F_a nuclei.

The large magnitude of ^{19}F-^{19}F coupling constants is a hallmark of fluorine NMR.[5][10]

Table 1: Predicted ^{19}F NMR Data for C_3BrF_7

Nucleus	Environment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Coupling Partner
F_a	**$-CF_3$**	**~ -70 to -80**	**Doublet (d)**	**F_x**
F_x	>CF(Br)-	~ -150 to -170	Septet (sept)	F_a

Note: Chemical shift ranges are estimates based on typical values for similar functional groups. The CF_3 groups are upfield, while the single fluorine atom is more downfield.[5][6]



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Caption: Predicted ^{19}F NMR spin-spin coupling for C_3BrF_7.

Carbon-13 (^{13}C) NMR Spectroscopy

Expertise & Experience: ^{13}C NMR provides direct information about the carbon skeleton of the molecule. Although the ^{13}C nucleus has a low natural abundance (~1.1%), modern spectrometers can readily acquire high-quality spectra. The electronegative fluorine and bromine atoms significantly influence the chemical shifts of the carbon atoms.

Experimental Protocol: The sample preparation is identical to that for ^{19}F NMR. Tetramethylsilane (TMS) is used as the reference standard (0 ppm).[9][11] A proton-decoupled experiment is standard, and for fluorinated compounds, ^{19}F decoupling may also be employed to simplify the spectrum into single lines for each carbon environment.

Data Interpretation: The molecule has three non-equivalent carbon atoms:

- C1/C3: The two equivalent carbons of the $-CF_3$ groups.
- C2: The central carbon atom bonded to Br and F.

The chemical shifts are heavily influenced by the attached halogens. The carbon atom bonded to multiple fluorine atoms will be significantly downfield. Due to the large one-bond C-F coupling constants, ^{19}F-coupled ^{13}C spectra show complex multiplets (e.g., a quartet for the $-CF_3$ carbons and a doublet for the >CFBr carbon).

Table 2: Predicted ^{13}C NMR Data for C_3BrF_7

Carbon	Environment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity (^{19}F Coupled)
C1/C3	**$-CF_3$**	**~ 120 - 125**	**Quartet (q)**
C2	>CF(Br)-	~ 90 - 100	Doublet of Septets (dsept)

Note: Chemical shifts are strongly influenced by the number of attached fluorine atoms.[12]

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Vibrational Spectroscopy: IR and Raman

Vibrational spectroscopy probes the stretching and bending of chemical bonds within a molecule.[13][14] Infrared (IR) and Raman spectroscopy are complementary techniques; a vibrational mode that is strong in IR is often weak in Raman, and vice-versa. This is governed by selection rules: IR transitions require a change in the dipole moment, while Raman transitions require a change in polarizability.[15][16]

Experimental Protocol:

- Infrared (IR) Spectroscopy: For C_3BrF_7 (boiling point ~15-16 °C), the spectrum can be acquired in the gas phase using a gas cell or as a thin film by condensing the gas onto a cold KBr or NaCl plate.[2][13] Fourier Transform Infrared (FTIR) spectroscopy is the standard method, offering high speed and sensitivity.[13]
- Raman Spectroscopy: A sample is irradiated with a monochromatic laser, and the scattered light is analyzed.[15][17] The technique is non-destructive and requires minimal sample preparation.

Data Interpretation: The C_3BrF_7 spectrum will be dominated by intense C-F stretching vibrations. C-C and C-Br stretches will also be present but are typically weaker.

- C-F Stretching: Organofluorine compounds exhibit very strong absorptions in the IR spectrum, typically in the 1400-1000 cm^{-1} region.[18] Due to the multiple C-F bonds in C_3BrF_7, a series of intense, complex bands is expected in this region.
- C-C Stretching: These vibrations are expected in the 1200-800 cm^{-1} range but may be difficult to distinguish from the powerful C-F absorptions.
- C-Br Stretching: The carbon-bromine stretch is expected at lower wavenumbers, typically in the 700-500 cm^{-1} region. This peak is often weak to moderate in intensity.

Table 3: Predicted Vibrational Frequencies for C_3BrF_7

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Expected IR Intensity	Expected Raman Intensity
C-F Stretch	**1400 - 1000**	**Very Strong**	**Moderate**
C-C Stretch	1200 - 800	Moderate	Strong
C-Br Stretch	700 - 500	Moderate	Strong

Note: The fingerprint region (below 1500 cm^{-1}) will contain complex overlapping bands from various bending and stretching modes.[14]

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides the molecular weight and crucial information about the molecular formula and structure through fragmentation analysis. For halogenated compounds, the isotopic distribution of the halogens provides a definitive signature.[19] Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal technique for analyzing a volatile compound like C_3BrF_7, as it separates the analyte from impurities before detection.[20][21]

Experimental Protocol:

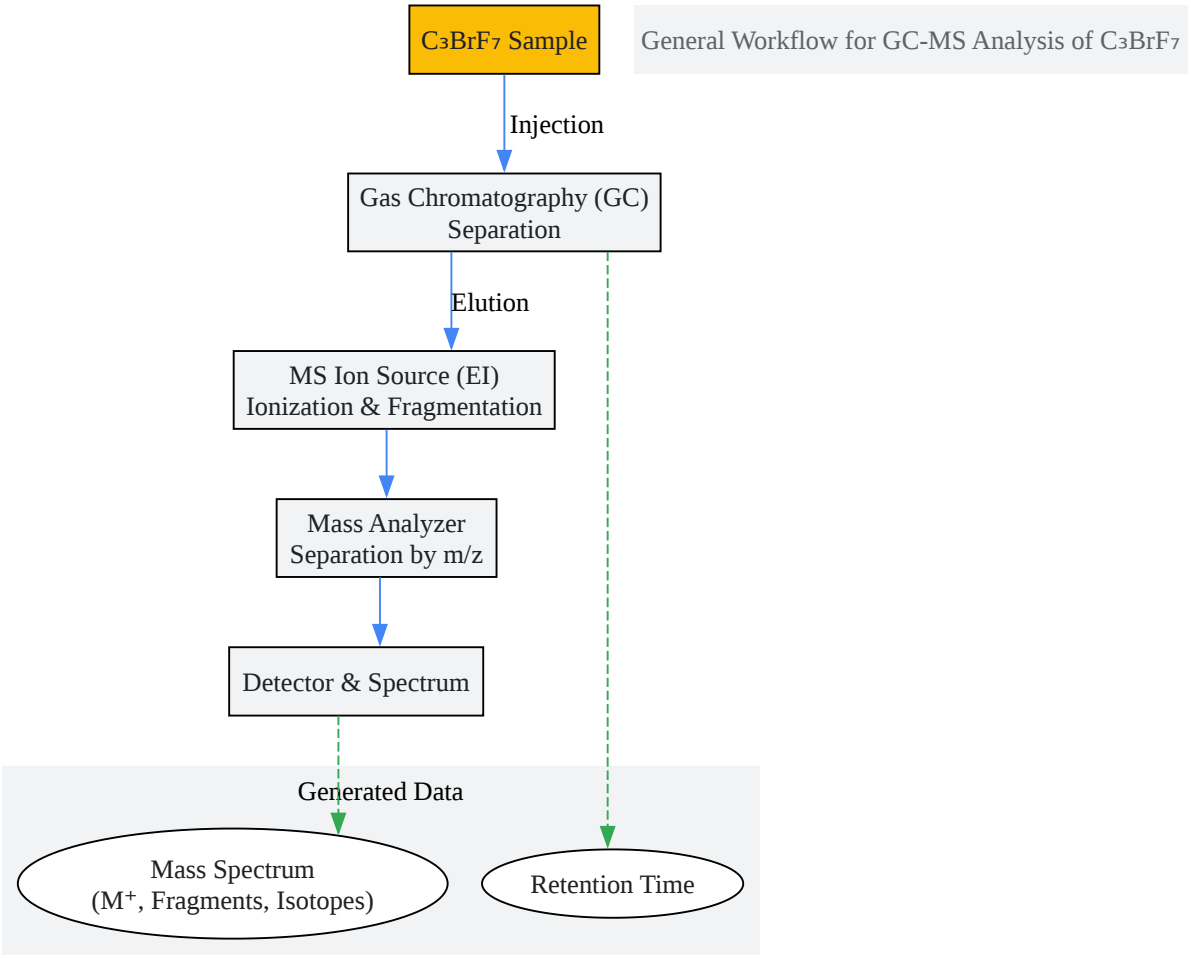
- Sample Introduction: A dilute solution of C_3BrF_7 is injected into a Gas Chromatograph (GC). The GC separates compounds based on their boiling points and interactions with the column stationary phase.[22][23]
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source. Electron Ionization (EI) at 70 eV is a standard, robust method that induces reproducible fragmentation.[24]
- Mass Analysis: The resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, ion trap, or time-of-flight).
- Detection: Ions are detected, and the data is plotted as a mass spectrum (relative abundance vs. m/z).

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Data Interpretation:

- Molecular Ion (M^+): The molecular weight of C_3BrF_7 is 248.92 g/mol .[1][2] Bromine has two stable isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in a nearly 1:1 ratio.[25] This results in a characteristic pair of molecular ion peaks at m/z ≈ 248 (for $C_3{}^{79}BrF_7$) and m/z ≈ 250 (for $C_3{}^{81}BrF_7$) with nearly equal intensity. This "M/M+2" pattern is a definitive indicator of the presence of one bromine atom.[19]
- Fragmentation Pattern: Under EI conditions, the molecular ion is often unstable and fragments. Key expected fragments for C_3BrF_7 include:
  - $[M - Br]^+$: Loss of the bromine radical (m/z = 169). This corresponds to the $[C_3F_7]^+$ ion and is often a very prominent peak.
  - $[CF_3]^+$: A peak at m/z = 69, corresponding to the trifluoromethyl cation, is characteristic of compounds containing this group.
  - $[C_2F_4Br]^+$: Loss of a CF_3 group (m/z = 179/181).

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Caption: General workflow for GC-MS analysis of C_3BrF_7.

Table 4: Predicted Major Ions in the Mass Spectrum of C_3BrF_7

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m/z (for $^{79}Br/^{81}Br$)	Proposed Ion	Comments
248 / 250	**$[C_3BrF_7]^+$**	**Molecular Ion (M^+). Shows characteristic ~1:1 isotope pattern.**
169	$[C_3F_7]^+$	Loss of Br radical. Expected to be a major peak.
179 / 181	$[C_2F_4Br]^+$	Loss of CF_3 radical. Shows Br isotope pattern.

| 69 | $[CF_3]^+$ | Trifluoromethyl cation. A very common fragment. |

Conclusion

The comprehensive spectroscopic characterization of 2-bromo-1,1,1,2,3,3,3-heptafluoropropane requires a multi-technique approach. ^{19}F NMR provides the most definitive structural confirmation through its characteristic chemical shifts and spin-spin coupling patterns. ^{13}C NMR complements this by mapping the carbon backbone. Vibrational spectroscopy (IR and Raman) confirms the presence of key functional groups, particularly the ubiquitous C-F bonds. Finally, GC-MS validates the molecular weight, confirms the presence of a single bromine atom through its distinct isotopic signature, and provides structural clues via predictable fragmentation pathways. By integrating the data from these orthogonal techniques, researchers can achieve an unambiguous and robust identification and structural elucidation of C_3BrF_7, ensuring its quality and suitability for downstream applications.

References

- PubChem. (n.d.). 2-Bromo-1,1,1,2,3,3,3-heptafluoropropane. National Center for Biotechnology Information. Retrieved from [Link]
- Wikipedia. (2023). Fluorine-19 nuclear magnetic resonance spectroscopy. Retrieved from [Link]
- University of Ottawa. (n.d.). 19Flourine NMR. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Doc Brown's Chemistry. (n.d.). The H-1 NMR spectrum of 1-bromopropane. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). The C-13 NMR spectrum of 1-bromopropane. Retrieved from [Link]
- AZoM. (2017). Using Benchtop 19F NMR to Evaluate Fluoroorganic Compounds. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Infrared spectroscopy. Retrieved from [Link]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: 13C NMR Chemical Shifts. University of Wisconsin. Retrieved from [Link]
- ResearchGate. (n.d.). Mass spectrometry analysis of 7c. Retrieved from [Link]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: 1H NMR Chemical Shifts. University of Wisconsin. Retrieved from [Link]
- Swansea University. (2020). Mass Spec 3f Halogenoalkanes. YouTube. Retrieved from [Link]
- Dr de Bruin. (2024). 3.3.6.3 Infrared spectroscopy. YouTube. Retrieved from [Link]
- Chemistry Academy. (2023). Infrared Spectroscopy, How to interpret the IR Spectrum and Identification of Functional Group. YouTube. Retrieved from [Link]
- Mettler Toledo. (2022). What is Raman Spectroscopy?. YouTube. Retrieved from [Link]
- Wille, H. L., et al. (2007). Compound-specific 81Br/79Br analysis by capillary gas chromatography/multicollector inductively coupled plasma mass spectrometry. PubMed. Retrieved from [Link]
- Chemistry LibreTexts. (2024). Rovibrational Spectroscopy. Retrieved from [Link]
- Schiman, A., et al. (2023). Leveraging Infrared Spectroscopy for Automated Structure Elucidation. ChemRxiv. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Ando, J., et al. (2015). Label-free Molecular Imaging and Analysis by Raman Spectroscopy. PMC - NIH. Retrieved from [Link]
- Physical Chemistry. (2021). RO-VIBRATIONal Spectroscopy Absorption and Raman Branches. YouTube. Retrieved from [Link]
- ChemBK. (2024). 2-Bromoheptafluoropropane. Retrieved from [Link]
- Wikipedia. (2023). Rotational–vibrational spectroscopy. Retrieved from [Link]
- ProtonGuru. (2020). Lecture for Lesson VII.3-4: Infrared Spectroscopy Basics. YouTube. Retrieved from [Link]
- Karlsruhe Institute of Technology. (n.d.). Imaging and Surface Analysis. Retrieved from [Link]
- Pearson. (n.d.). Describe the 1H NMR spectrum you would expect for each of the following compounds. Retrieved from [Link]
- PubChem. (n.d.). 1,1,1,2,3,3,3-Heptafluoropropane. National Center for Biotechnology Information. Retrieved from [Link]
- Shimadzu. (n.d.). Analysis of Artificial Colorants by Ultra-Fast Liquid Chromatography- Mass Spectrometry. Retrieved from [Link]
- University of Ottawa. (n.d.). (Br) Bromine NMR. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). The C-13 NMR spectrum of 1-bromo-2-methylpropane. Retrieved from [Link]
- Van der Hooft, J. J. J., et al. (2023). MSdeCIpher: A Tool to Link Data from Complementary Ionization Techniques in High-Resolution GC-MS to Identify Molecular Ions. PMC - NIH. Retrieved from [Link]
- He, Y., et al. (2021). Raman Spectroscopy for Chemical Biology Research. PMC - NIH. Retrieved from [Link]
- Spectroscopy Online. (2013). Current Trends In Mass Spectrometry. Retrieved from [Link]

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- Olasehinde, G. I., et al. (2021). GC-MS CHARACTERIZED BIOACTIVE CONSTITUENTS AND ANTIOXIDANT CAPACITIES OF AQUEOUS AND ETHANOLIC LEAF EXTRACTS OF Rauvolfia vomitoria. Retrieved from [Link]
- Data in Brief. (2019). Data on GC-MS analysis, in vitro anti-oxidant and anti-microbial activity of the Catharanthus roseus and Moringa oleifera leaf extracts. PMC - NIH. Retrieved from [Link]
- AUB ScholarWorks. (2021). Spatially resolved raman spectroscopy studies of damage formation in 4h-sic induced by proton irradiation. Retrieved from [Link]
- Journal of Applied Pharmaceutical Science. (2022). Gas Chromatographic analysis of potentially bioactive compounds in leaf and root extracts of Muntingia calabura and their expected antibacterial activities. Retrieved from [Link]
- Edmerls. (2019). What is P and R Branch in Rotational-Vibrational Spectra. YouTube. Retrieved from [Link]

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Sources

- 1. 2-Bromo-1,1,1,2,3,3,3-heptafluoropropane | C3BrF7 | CID 2736340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 2-BROMOHEPTAFLUOROPROPANE | 422-77-5 [chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 19Flourine NMR [chem.ch.huji.ac.il]

- 8. C3H7Br CH3CH2CH2Br 1-bromopropane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 n-propyl bromide 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. C3H7Br CH3CH2CH2Br C-13 nmr spectrum of 1-bromopropane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of n-propyl bromide C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. azom.com [azom.com]
- 11. 13C nmr spectrum of 1-bromo-2-methylpropane C4H9Br (CH3)2CHCH2Br analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of 1-bromo-2-methylpropane C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 12. organicchemistrydata.org [organicchemistrydata.org]
- 13. edu.rsc.org [edu.rsc.org]
- 14. youtube.com [youtube.com]
- 15. m.youtube.com [m.youtube.com]
- 16. youtube.com [youtube.com]
- 17. KIT/ITC- Research - Technical Mineralogy - Advanced Analysis - Imaging and Surface Analysis [itc.kit.edu]
- 18. chemrxiv.org [chemrxiv.org]
- 19. youtube.com [youtube.com]
- 20. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 21. njse.org.ng [njse.org.ng]
- 22. Data on GC-MS analysis, in vitro anti-oxidant and anti-microbial activity of the Catharanthus roseus and Moringa oleifera leaf extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Gas Chromatographic analysis of potentially bioactive compounds in leaf and root extracts of Muntingia calabura and their expected antibacterial activities [nrfhh.com]
- 24. MSdeCIpher: A Tool to Link Data from Complementary Ionization Techniques in High-Resolution GC-MS to Identify Molecular Ions - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Compound-specific 81Br/79Br analysis by capillary gas chromatography/multicollector inductively coupled plasma mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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